

An In-depth Technical Guide to Ammonium Calcium Nitrate

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Compound of Interest

Compound Name: Ammonium calcium nitrate

Cat. No.: B13960213

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This technical guide provides a comprehensive overview of **ammonium calcium nitrate**, detailing its chemical composition, molecular properties, and various formulations. It is intended for researchers, scientists, and professionals in chemical and agricultural development who require a thorough understanding of this compound.

Molecular Formula and Weight

Ammonium calcium nitrate is not a single chemical compound but rather a term applied to two main types of products. The first is a hydrated double salt with a specific molecular formula, and the second is a physical mixture of ammonium nitrate and a calcium-containing material.

- **Hydrated Double Salt:** The fully water-soluble version of **ammonium calcium nitrate** is a double salt of calcium nitrate and ammonium nitrate.^{[1][2]} Its molecular formula is $5\text{Ca}(\text{NO}_3)_2 \cdot \text{NH}_4\text{NO}_3 \cdot 10\text{H}_2\text{O}$.^{[3][4][5][6]} The molecular weight of this hydrated double salt is 1080.71 g/mol.^{[3][4][5]}
- **Mechanical Mixture (Nitro-limestone/Nitrochalk):** This more common formulation, particularly in fertilizers, is a mixture of ammonium nitrate (NH_4NO_3) and powdered limestone (calcium carbonate, CaCO_3) or dolomite (a mix of calcium carbonate and magnesium carbonate).^[1] The chemical formula for this type is variable as it is a mixture.

Quantitative Data Summary

The following tables summarize the key quantitative data for the different forms of **ammonium calcium nitrate**.

Table 1: Molecular and Compositional Data

Property	Hydrated Double Salt ($5\text{Ca}(\text{NO}_3)_2 \cdot \text{NH}_4\text{NO}_3 \cdot 10\text{H}_2\text{O}$)	Fertilizer Grade (Mixture)
Molecular Formula	$5\text{Ca}(\text{NO}_3)_2 \cdot \text{NH}_4\text{NO}_3 \cdot 10\text{H}_2\text{O}$	Variable Mixture
Molecular Weight	1080.71 g/mol	Not Applicable
Total Nitrogen Content	~15.5%	21-27% ^{[1][2]}
Nitrate Nitrogen	~14.4%	Variable
Ammonium Nitrogen	~1.1%	Variable
Calcium Content	~19%	~8% ^{[1][2]}
CAS Number	15245-12-2	Not Applicable

Physicochemical Properties

Ammonium calcium nitrate exhibits several key properties:

- **Appearance:** It is typically found as white to yellowish, granular or crystalline solids.^[1]
- **Solubility:** The hydrated double salt is fully soluble in water.^[1] The fertilizer mixture's solubility depends on its exact composition, but it is generally considered water-soluble.
- **Hygroscopicity:** **Ammonium calcium nitrate** is hygroscopic, meaning it readily absorbs moisture from the air.^[1]
- **Endothermic Dissolution:** The process of dissolving **ammonium calcium nitrate** in water is endothermic, which leads to a decrease in the temperature of the solution.^[1] This property is utilized in some instant cold packs.^[1]

Experimental Protocols: Synthesis

The synthesis of **ammonium calcium nitrate** can be approached in different ways depending on the desired formulation.

Protocol 1: Laboratory Scale Synthesis of Calcium Nitrate (a precursor)

This protocol outlines the synthesis of calcium nitrate, a key component of the double salt form of **ammonium calcium nitrate**.

- Materials:
 - Calcium carbonate (CaCO_3)
 - 1 mol dm^{-3} Nitric acid (HNO_3)
 - Standard laboratory glassware (beaker, evaporating basin, filter funnel)
 - Heating apparatus (Bunsen burner or hot water bath)
- Procedure:
 - Measure a specific volume of 1 mol dm^{-3} nitric acid into a beaker and gently warm it to approximately 60°C .
 - Gradually add small portions of calcium carbonate powder to the warm, stirred acid. Allow the effervescence to cease between additions.
 - Continue adding calcium carbonate until no more gas evolves and a small amount of unreacted solid remains, indicating the acid has been neutralized.
 - Filter the warm solution to remove the excess calcium carbonate.
 - Gently evaporate the filtrate over a hot water bath until crystals begin to form.
 - Allow the concentrated solution to cool, promoting further crystallization of calcium nitrate.
 - The resulting calcium nitrate crystals can then be used in further synthesis steps with ammonium nitrate to form the double salt.

Protocol 2: Industrial Production of Granular Ammonium Calcium Nitrate

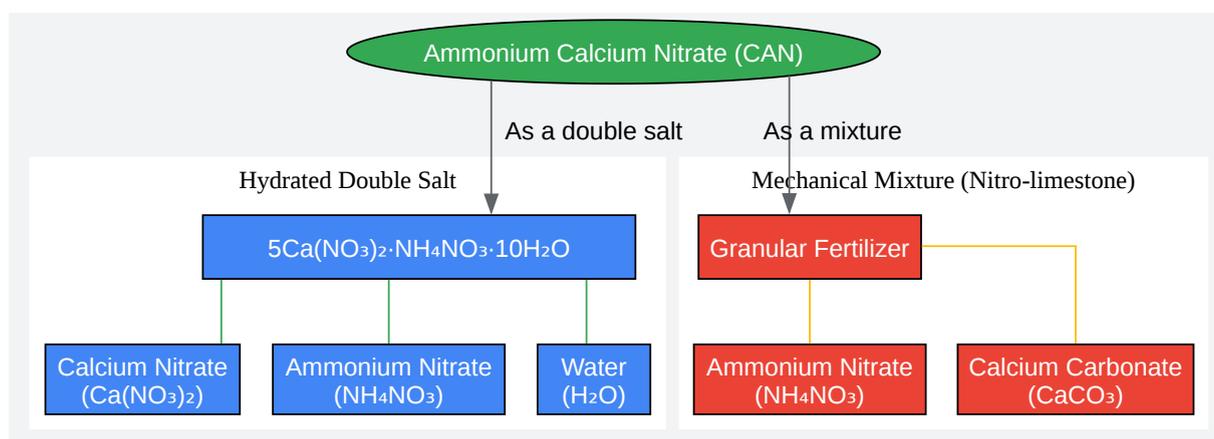
Industrially, the granular fertilizer form is often produced by mixing molten ammonium nitrate with calcium carbonate.

- Method:
 - Ammonium nitrate is produced by neutralizing nitric acid with ammonia.
 - The resulting ammonium nitrate solution is concentrated by evaporation to create a melt.
 - This ammonium nitrate melt is then mixed with a solid, powdered calcium-containing material such as limestone (CaCO_3).
 - The mixture is then granulated to form the final product.

It is important to note that at the high temperatures of the melt, a reaction between ammonium nitrate and calcium carbonate can occur: $\text{CaCO}_3 + 2\text{NH}_4\text{NO}_3 \rightarrow \text{Ca}(\text{NO}_3)_2 + 2\text{NH}_3 + \text{CO}_2 + \text{H}_2\text{O}$.

Logical Relationships and Formulations

The two primary forms of **ammonium calcium nitrate** can be visualized as follows:



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Caption: Formulations of **Ammonium Calcium Nitrate**.

Applications

The primary application of **ammonium calcium nitrate** is in agriculture as a nitrogen fertilizer. [1] It is favored in some cases over pure ammonium nitrate due to its reduced explosion hazard.[1] The presence of calcium is also beneficial for soil health, particularly in acidic soils. [1] Its endothermic properties when dissolved in water have led to its use in instant cold packs. [1] While not a primary tool in drug development, its components (nitrate and calcium ions) are fundamental in biological systems, and high-purity grades could potentially be used in specific research applications requiring these ions.

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References

- 1. Calcium ammonium nitrate - Wikipedia [en.wikipedia.org]
- 2. The Benefits and Applications of Calcium Ammonium Nitrate Fertilizer - San Corporation [sinooan.com]
- 3. benchchem.com [benchchem.com]
- 4. toros.com.tr [toros.com.tr]
- 5. benchchem.com [benchchem.com]
- 6. ureaknowhow.com [ureaknowhow.com]
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